

Application Note: High-Resolution Mass Spectrometry for the Identification of Epietiocholanolone Metabolites

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Compound of Interest

Compound Name: *Epietiocholanolone*

Cat. No.: *B1201996*

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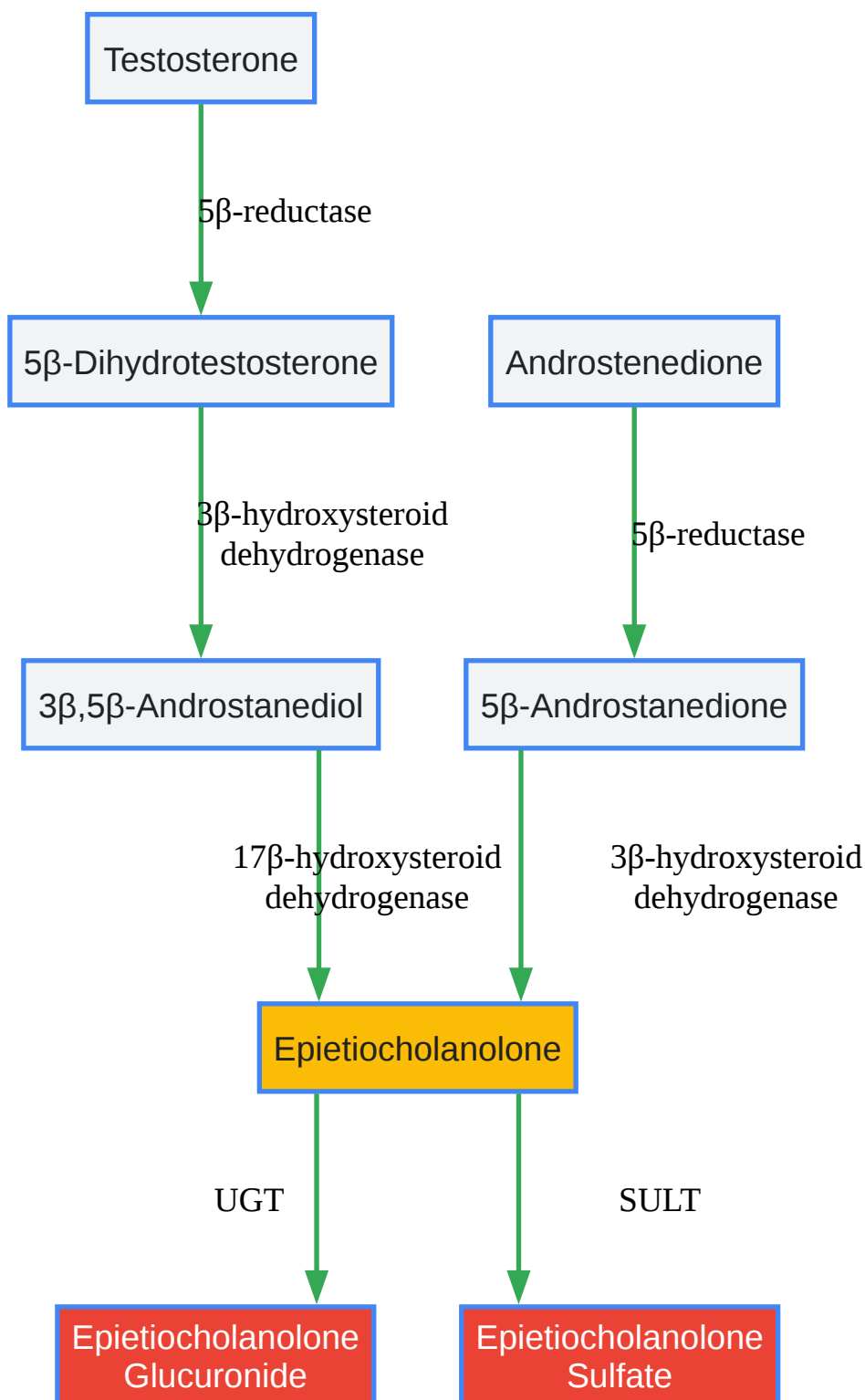
For Researchers, Scientists, and Drug Development Professionals

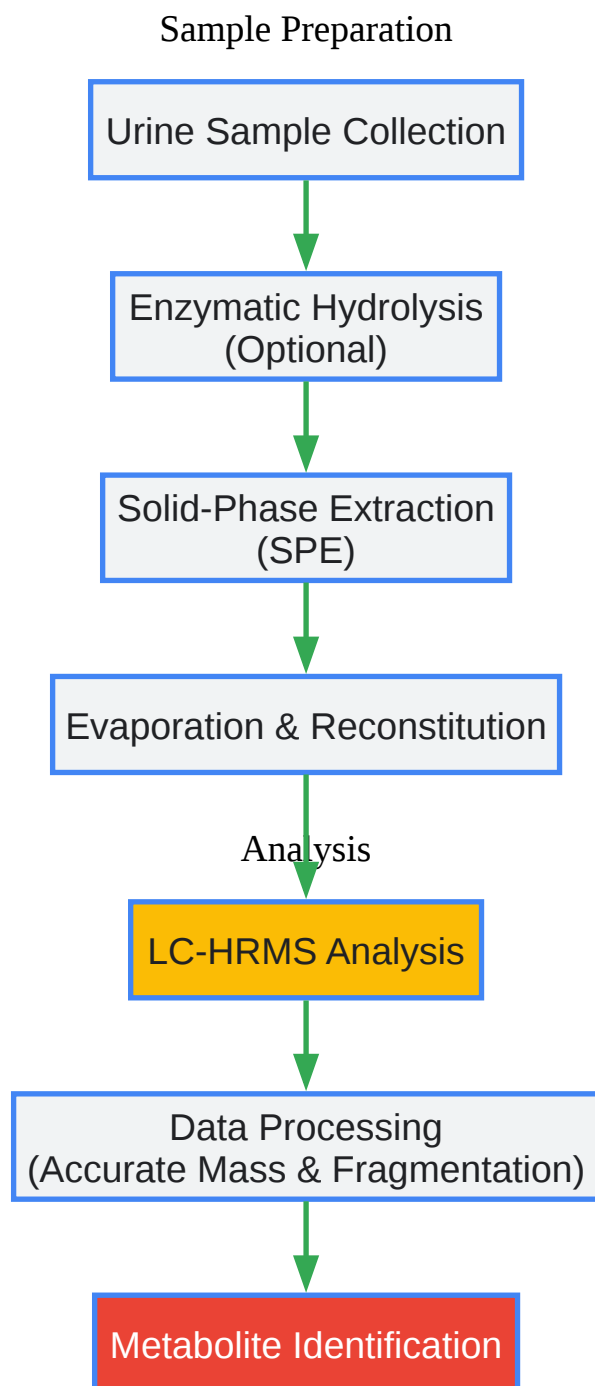
Introduction

Epietiocholanolone (3 β -hydroxy-5 β -androstan-17-one) is a significant metabolite of testosterone, formed primarily in the liver. As an inactive metabolite, its detection and quantification in biological matrices such as urine are crucial for various applications, including clinical diagnostics, sports doping control, and metabolic studies.[1] High-resolution mass spectrometry (HRMS), particularly coupled with liquid chromatography (LC), offers unparalleled sensitivity and specificity for the identification and quantification of steroid metabolites.[2] This application note provides a detailed protocol for the identification of **Epietiocholanolone** and its primary phase II metabolites, the glucuronide and sulfate conjugates, using LC-HRMS.

Metabolic Pathway of Epietiocholanolone Formation

Epietiocholanolone is a downstream metabolite in the testosterone metabolic pathway. The biotransformation involves a series of enzymatic reactions, primarily occurring in the liver. Understanding this pathway is essential for targeted metabolite identification.





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References

- 1. Epietiocholanolone - Wikipedia [en.wikipedia.org]
- 2. Steroid profile analysis by LC-HRMS in human seminal fluid - PubMed [pubmed.ncbi.nlm.nih.gov]
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